

Solubility of 2-Bromo-m-xylene in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-m-xylene

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This technical guide provides a comprehensive overview of the solubility of **2-Bromo-m-xylene** (CAS 576-22-7) in common organic solvents. While quantitative solubility data is not readily available in public literature, this document summarizes the existing qualitative information and provides a detailed experimental protocol for its quantitative determination. This guide is intended to support researchers in solvent selection, reaction design, and process development involving this versatile brominated aromatic compound.

Introduction to 2-Bromo-m-xylene

2-Bromo-m-xylene, also known as 1-Bromo-2,6-dimethylbenzene, is a clear, colorless to yellow liquid organic compound.^[1] Its molecular structure, featuring a bromine atom positioned between two methyl groups on a benzene ring, makes it a valuable intermediate in organic synthesis. It is notably used in the preparation of pharmaceutical candidates and other complex organic molecules, such as 2,2',4,6,6'-pentamethylbiphenyl.^[2] Understanding its solubility is critical for its application in various chemical reactions and purification processes.

Solubility Data

A thorough review of available chemical literature and safety data sheets reveals a lack of specific quantitative solubility data for **2-Bromo-m-xylene**. However, qualitative descriptions are consistently reported, which are summarized in the table below.

Table 1: Qualitative Solubility of 2-Bromo-m-xylene

Solvent	CAS Number	Solubility Description	Source
Water	7732-18-5	Insoluble	[3]
Ethanol	64-17-5	Very Soluble	[2][4][5]
Acetone	67-64-1	Soluble	[2][4][5]
Benzene	71-43-2	Soluble	[2][4][5]

Note: "Soluble" and "Very Soluble" are qualitative terms and do not specify the concentration limits. For precise applications, experimental determination of solubility is required.

Experimental Protocol: Quantitative Solubility Determination

To address the absence of quantitative data, the following detailed protocol for the Isothermal Equilibrium Gravimetric Method is provided. This method is a reliable, standard procedure for determining the thermodynamic solubility of a liquid solute in an organic solvent at a constant temperature.[6][7]

Principle

A saturated solution of **2-Bromo-m-xylene** in a chosen solvent is prepared by allowing an excess of the solute to equilibrate with the solvent at a constant temperature. A known mass of the saturated solution is then taken, the solvent is evaporated, and the mass of the remaining solute is measured. Solubility is then calculated based on these masses.[6]

Materials and Equipment

- Solute: **2-Bromo-m-xylene** (>98% purity)
- Solvents: Anhydrous grade organic solvents (e.g., ethanol, acetone, benzene)
- Apparatus:

- Analytical balance (± 0.0001 g)
- Thermostatic water bath or incubator
- Glass vials with screw caps (e.g., 20 mL)
- Magnetic stirrer and stir bars
- Glass syringes and filters (0.45 μm , solvent-compatible)
- Pre-weighed glass evaporating dishes or beakers[6]
- Drying oven
- Desiccator

Safety Precautions

- **2-Bromo-m-xylene** is a combustible liquid and causes skin and serious eye irritation. It may also cause respiratory irritation.[8]
- All procedures should be performed in a well-ventilated fume hood.[3][4]
- Personal Protective Equipment (PPE), including safety goggles, lab coat, and appropriate chemical-resistant gloves, must be worn.[3][4]
- Handle all organic solvents with care, keeping them away from ignition sources.[3]

Procedure

- Preparation: Place a small magnetic stir bar into several screw-capped glass vials.
- Solvent Addition: Add a precise volume (e.g., 5.00 mL) of the desired organic solvent to each vial.
- Equilibration Setup: Place the vials in a thermostatic water bath set to the desired experimental temperature (e.g., 25 °C). Allow the solvent to reach thermal equilibrium (approx. 30 minutes).

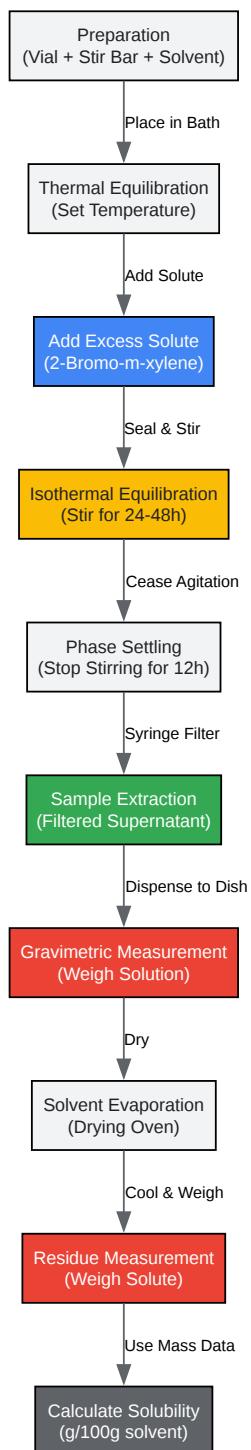
- Solute Addition: Add an excess of **2-Bromo-m-xylene** to each vial dropwise while stirring until a separate, undissolved liquid phase of the solute is clearly visible at the bottom of the vial. This ensures a saturated solution is formed.
- Equilibration: Seal the vials tightly and allow the mixtures to stir vigorously for a set period (e.g., 24-48 hours) to ensure thermodynamic equilibrium is reached.[9][10] The stirring time should be sufficient for the concentration of the solute in the solvent to become constant.
- Phase Separation: After equilibration, stop the stirring and allow the vials to stand undisturbed in the thermostatic bath for at least 12 hours to allow the undissolved solute to settle completely.
- Sample Extraction: Carefully draw a known volume (e.g., 2.00 mL) of the clear, supernatant (saturated solution) using a glass syringe fitted with a solvent-compatible filter. Be careful not to disturb the undissolved layer.
- Gravimetric Analysis:
 - Dispense the extracted saturated solution into a pre-weighed (to ± 0.0001 g) evaporating dish.[6]
 - Record the total mass of the dish and the saturated solution.
 - Place the dish in a drying oven at a temperature sufficient to evaporate the solvent but below the boiling point of **2-Bromo-m-xylene** (206 °C) to avoid loss of solute. A gentle stream of nitrogen can facilitate drying.
 - Once the solvent has completely evaporated, transfer the dish to a desiccator to cool to room temperature.
 - Weigh the dish containing the dry solute residue. Repeat the drying and weighing process until a constant mass is achieved.[7]
- Data Recording: Record all masses and volumes precisely. Perform the experiment in triplicate for each solvent to ensure reproducibility.

Calculations

- Mass of Saturated Solution (m_solution):
 - $m_{solution} = (\text{Mass of dish} + \text{solution}) - (\text{Mass of empty dish})$
- Mass of Solute (m_solute):
 - $m_{solute} = (\text{Mass of dish} + \text{dry residue}) - (\text{Mass of empty dish})$
- Mass of Solvent (m_solvent):
 - $m_{solvent} = m_{solution} - m_{solute}$
- Solubility (S): Express the solubility in desired units. A common representation is grams of solute per 100 grams of solvent.
 - $S \text{ (g/100 g solvent) } = (m_{solute} / m_{solvent}) * 100$

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **2-Bromo-m-xylene**.



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Caption: Workflow for determining **2-Bromo-m-xylene** solubility.

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